

Thozalinone Synthesis from Ethyl Mandelate

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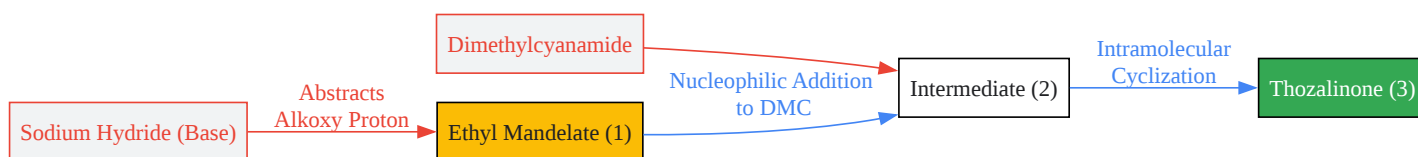
Compound Focus: Thozalinone

CAS No.: 655-05-0

Cat. No.: S545270

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The established synthesis involves a base-induced reaction between ethyl mandelate and dimethylcyanamide, leading to intramolecular cyclization and the formation of **Thozalinone**. The following diagram illustrates this reaction pathway and mechanism.



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Synthesis pathway of **Thozalinone** from ethyl mandelate.

Synthetic Procedure Overview [1]:

- **Reaction Setup:** The synthesis is initiated by using **sodium hydride (NaH)** as a strong base to abstract the alcoholic proton from the starting material, **ethyl mandelate [774-40-3] (1)**.
- **Nucleophilic Addition:** The resulting oxyanion adds to **dimethylcyanamide [1467-79-4]**, forming an intermediate compound (2).
- **Cyclization:** The reaction proceeds via an intramolecular cyclization of this intermediate, leading to the formation of the final product, **Thozalinone (3)**.

Key Chemical & Pharmacological Data

For your research, here are the essential quantitative data for **Thozalinone** and its synthesis.

Table 1: Physicochemical Properties of Thozalinone [2] [3]

Property	Value
CAS Number	655-05-0
Molecular Formula	C ₁₁ H ₁₂ N ₂ O ₂
Average Mass	204.23 g/mol
Melting Point	134.5 °C
Boiling Point	294.8 °C at 760 mmHg
Flash Point	132.1 °C
Density	1.19 g/cm ³

Table 2: Acute Toxicity Profile (Animal Studies) [3]

Species	Route	Dose (LD ₅₀)	Observed Effects
Rat	Oral	> 3000 mg/kg	Ataxia, somnolence
Rat	Intraperitoneal	1240 mg/kg	Somnolence, ataxia
Mouse	Oral	570 mg/kg	Somnolence, ataxia
Mouse	Intraperitoneal	250 mg/kg	Somnolence, ataxia

Additional Technical Context

- Pharmacological Activity:** **Thozalinone** (brand name Stimsen) is a psychostimulant used as an antidepressant. It is characterized as a **dopaminergic stimulant** that primarily acts by inducing the

release of dopamine and, to a lesser extent, norepinephrine. It is reportedly devoid of abuse potential, unlike some other dopaminergic psychostimulants [1].

- **Synthesis Notes:** The primary synthesis referenced is from a 1972 patent, and further pharmacological studies are detailed in subsequent literature [1].

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References

1. - Wikipedia Thozalinone [en.wikipedia.org]
2. | C11H12N2O2 Thozalinone [chemspider.com]
3. | CAS#:655-05-0 | Chemsrvc Thozalinone [chemsrc.com]

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